

Solubility of Acid Red 151 in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: C.I. Acid red 151

Cat. No.: B12781643

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Introduction

Acid Red 151, also known by its Colour Index name C.I. 26900, is a bis-azo dye characterized by its vibrant red color. Its application spans various industries, including textiles, leather, and potentially as a non-toxic coloring agent in specific research applications. The solubility of Acid Red 151 in different solvent systems is a critical parameter that dictates its utility, formulation, and purification processes. This technical guide provides a comprehensive overview of the solubility of Acid Red 151 in various organic solvents, detailed experimental protocols for solubility determination, and a logical workflow for these procedures.

Data Presentation: Solubility of Acid Red 151

Quantitative solubility data for Acid Red 151 in a wide range of organic solvents is not extensively available in peer-reviewed literature. However, based on technical data sheets and qualitative descriptions, a summary of its solubility characteristics is presented below. It is important to note that the term "soluble" is often used qualitatively in technical literature and may not represent high solubility in a quantitative sense.

Solvent Class	Solvent Name	Chemical Formula	Qualitative Solubility	Quantitative Solubility (g/L at 25°C)
Water	Water	H ₂ O	Soluble	10[1]
Alcohols	Ethanol	C ₂ H ₅ OH	Soluble (orange-red solution)[2]	Data not available
Glycol Ethers	Ethylene Glycol Ethyl Ether	C ₄ H ₁₀ O ₂	Soluble[2]	Data not available
Other Organic Solvents	Various (e.g., acetone, toluene, hexane)	-	Insoluble[2][3]	Not applicable

Note: A certificate of analysis for Acid Red 151 indicates a solubility of 20 g/L; however, the solvent is not specified and is presumed to be water.[4]

Experimental Protocols for Solubility Determination

The determination of dye solubility is a fundamental experimental procedure. Below are detailed methodologies for three common techniques used to quantify the solubility of dyes like Acid Red 151 in organic solvents.

Gravimetric Method

The gravimetric method is a straightforward and widely used technique for determining the saturation solubility of a compound in a given solvent.

Objective: To determine the mass of Acid Red 151 that can dissolve in a specific volume of an organic solvent at a constant temperature to reach saturation.

Materials:

- Acid Red 151 powder
- Selected organic solvent (e.g., ethanol, ethylene glycol ethyl ether)

- Analytical balance
- Vials with screw caps
- Thermostatic shaker or magnetic stirrer with hotplate
- Syringe with a solvent-resistant membrane filter (e.g., PTFE, 0.45 μm pore size)
- Pre-weighed evaporation dish or beaker
- Drying oven or vacuum desiccator

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of Acid Red 151 powder to a series of vials.
 - Accurately pipette a known volume of the organic solvent into each vial.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a thermostatic shaker set to the desired temperature (e.g., 25°C).
 - Agitate the vials for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached. It is advisable to perform a preliminary study to determine the time required to reach equilibrium.
- Sample Collection and Filtration:
 - Allow the vials to stand undisturbed at the set temperature for at least 2 hours to permit undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately attach a syringe filter and dispense the clear, saturated solution into a pre-weighed evaporation dish.
- Solvent Evaporation and Weighing:

- Place the evaporation dish in a drying oven at a temperature sufficient to evaporate the solvent without degrading the dye. For volatile solvents, this can be done at a moderate temperature (e.g., 60-80°C). For less volatile solvents, a vacuum oven is recommended.
- Once all the solvent has evaporated, cool the dish in a desiccator to room temperature.
- Weigh the dish containing the dried dye residue on an analytical balance.
- Repeat the drying and weighing process until a constant weight is achieved.

Calculation of Solubility: The solubility (S) is calculated using the following formula:

$$S \text{ (g/L)} = (\text{Mass of dried dye (g)}) / (\text{Volume of filtered solution (L)})$$

UV-Visible Spectrophotometry Method

This method is suitable for compounds that absorb light in the UV-Visible range and offers a sensitive way to determine concentration.

Objective: To determine the concentration of a saturated solution of Acid Red 151 by measuring its absorbance and using a calibration curve.

Materials:

- Acid Red 151 powder
- Selected organic solvent
- UV-Visible spectrophotometer
- Quartz or glass cuvettes (depending on the solvent's UV cutoff)
- Volumetric flasks and pipettes
- Analytical balance

Procedure:

- Preparation of a Calibration Curve:

- Prepare a stock solution of Acid Red 151 of a known concentration in the chosen organic solvent.
- Perform a series of dilutions to prepare several standard solutions of decreasing concentrations.
- Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for Acid Red 151 in that solvent.
- Plot a graph of absorbance versus concentration to create a calibration curve. The plot should be linear and follow the Beer-Lambert law.
- Preparation of Saturated Solution:
 - Follow the "Preparation of Saturated Solution" and "Sample Collection and Filtration" steps as described in the Gravimetric Method.
- Analysis of the Saturated Solution:
 - Accurately dilute a small, known volume of the clear, saturated filtrate with the same solvent to bring its absorbance into the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at λ_{max} .

Calculation of Solubility:

- Use the equation of the line from the calibration curve ($y = mx + c$, where y is absorbance and x is concentration) to determine the concentration of the diluted sample.
- Multiply the calculated concentration by the dilution factor to obtain the concentration of the saturated solution, which represents the solubility.

High-Performance Liquid Chromatography (HPLC) Method

HPLC is a highly sensitive and specific method for determining the concentration of a solute in a solution.

Objective: To determine the concentration of a saturated solution of Acid Red 151 using HPLC with a suitable detector (e.g., UV-Vis or Diode Array).

Materials:

- HPLC system with a suitable column (e.g., C18) and detector
- Acid Red 151 powder
- HPLC-grade organic solvent and other mobile phase components
- Volumetric flasks, pipettes, and autosampler vials
- Analytical balance

Procedure:

- Method Development:
 - Develop an HPLC method capable of separating Acid Red 151 from any potential impurities. This includes selecting an appropriate column, mobile phase, flow rate, and detector wavelength.
- Preparation of a Calibration Curve:
 - Prepare a series of standard solutions of Acid Red 151 of known concentrations in the mobile phase or a solvent compatible with the mobile phase.
 - Inject each standard solution into the HPLC system and record the peak area.
 - Plot a graph of peak area versus concentration to create a calibration curve.
- Preparation of Saturated Solution:
 - Follow the "Preparation of Saturated Solution" and "Sample Collection and Filtration" steps as described in the Gravimetric Method.
- Analysis of the Saturated Solution:

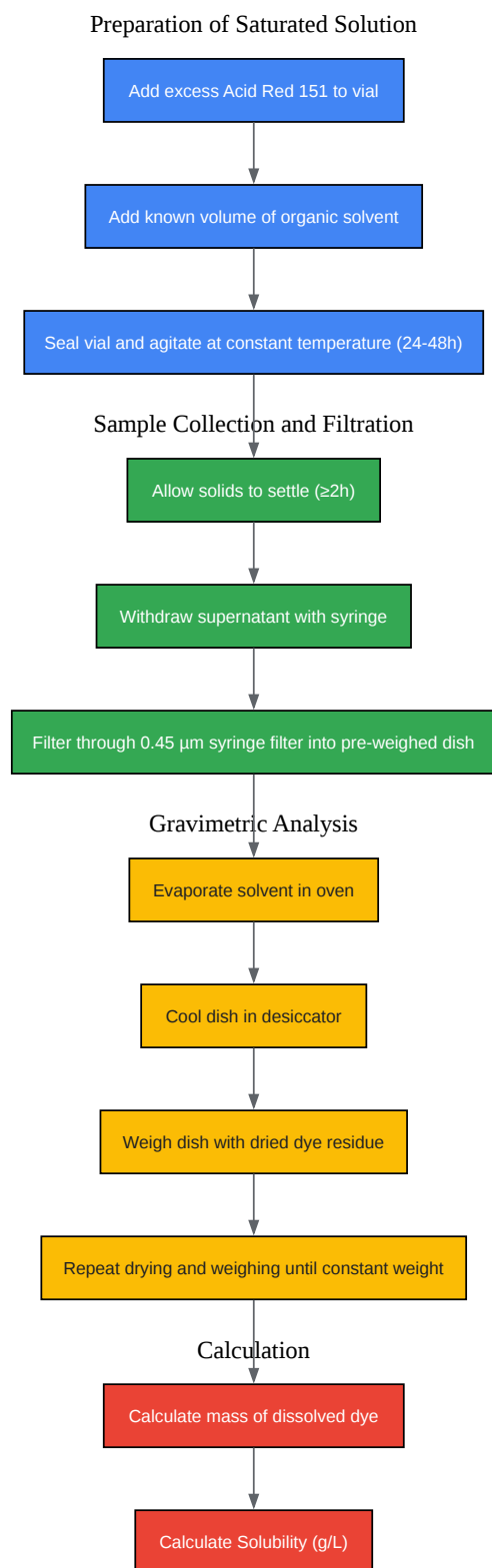
- Accurately dilute a known volume of the clear, saturated filtrate with the mobile phase or a compatible solvent.
- Inject the diluted sample into the HPLC system and record the peak area for Acid Red 151.

Calculation of Solubility:

- Use the calibration curve to determine the concentration of the diluted sample based on its peak area.
- Multiply this concentration by the dilution factor to find the solubility of Acid Red 151 in the organic solvent.

Mandatory Visualization

The following diagram illustrates the experimental workflow for determining the solubility of Acid Red 151 using the gravimetric method.



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Caption: Experimental workflow for gravimetric determination of solubility.

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